

In-Depth Technical Guide to NOTA-NHS Ester: Properties, Bioconjugation, and Applications

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Compound of Interest

Compound Name: *NOTA-NHS ester*

Cat. No.: *B3098554*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 1,4,7-triazacyclononane-1,4,7-triacetic acid N-hydroxysuccinimide ester (**NOTA-NHS ester**), a bifunctional chelator integral to advancements in bioconjugation and radiolabeling. This document details its chemical and physical properties, provides established experimental protocols for its use, and illustrates its application in biological systems.

Core Properties of NOTA-NHS Ester

NOTA-NHS ester is widely utilized for its ability to form stable complexes with a variety of trivalent metal ions, most notably Gallium-68 (^{68}Ga), while the N-hydroxysuccinimide (NHS) ester group allows for covalent conjugation to primary amines on biomolecules such as proteins, peptides, and antibodies.[1][2][3] This dual functionality makes it a critical tool for the development of targeted radiopharmaceuticals and fluorescent probes for imaging and therapeutic applications.[4]

Property	Value	References
Molecular Formula	C ₁₆ H ₂₄ N ₄ O ₈	[1][5][6]
Molecular Weight	400.38 g/mol	[5]
CAS Number	1338231-09-6	[5]
IUPAC Name	2-[4-(carboxymethyl)-7-[2-(2,5-dioxopyrrolidin-1-yl)oxy-2-oxoethyl]-1,4,7-triazonan-1-yl]acetic acid	[7]
Appearance	White powder	[2]
Solubility	Soluble in DMSO (≥ 100 mg/mL) and DMF	[5]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[4][5]

Experimental Protocols

The following sections provide detailed methodologies for the conjugation of **NOTA-NHS ester** to biomolecules and subsequent radiolabeling.

Bioconjugation of NOTA-NHS Ester to Proteins/Antibodies

This protocol outlines the steps for covalently linking **NOTA-NHS ester** to primary amines on a protein or antibody.

Materials:

- **NOTA-NHS ester**
- Protein/antibody of interest
- Anhydrous Dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF)

- Conjugation Buffer: 0.1 M Sodium bicarbonate buffer or 0.1 M phosphate buffer (pH 8.3-8.5). Avoid buffers containing primary amines like Tris.[2][8]

- Purification system (e.g., gel filtration column, dialysis)[1][8]

Procedure:

- Preparation of Reagents:
 - Allow the **NOTA-NHS ester** vial to warm to room temperature before opening to prevent moisture condensation.[9]
 - Prepare a stock solution of **NOTA-NHS ester** in anhydrous DMSO or DMF (e.g., 10 mg/mL).[1]
 - Prepare the protein/antibody solution in the conjugation buffer at a concentration of 2-10 mg/mL.[2][9] Ensure the buffer is free of amine-containing compounds and stabilizers like BSA.[1][9]
- Conjugation Reaction:
 - Calculate the required amount of **NOTA-NHS ester**. A molar excess (typically 5-20 fold) of the NHS ester to the protein is recommended.[9]
 - Add the calculated volume of the **NOTA-NHS ester** stock solution to the protein/antibody solution.[1][8]
 - Mix gently and incubate the reaction mixture for 1-4 hours at room temperature or overnight on ice.[1][8]
- Purification:
 - Remove unreacted **NOTA-NHS ester** and byproducts using a gel filtration column (e.g., Sephadex G-25) or dialysis against an appropriate buffer (e.g., PBS).[1][8]
- Characterization:

- Determine the protein concentration and the degree of labeling (DOL), which is the average number of NOTA molecules per protein.[\[1\]](#)

Radiolabeling with Gallium-68

This protocol describes the chelation of Gallium-68 (^{68}Ga) by the NOTA-conjugated biomolecule.

Materials:

- NOTA-conjugated biomolecule
- $^{68}\text{Ge}/^{68}\text{Ga}$ generator
- Sodium acetate buffer (0.4 M, pH 4.0)
- Radioprotectants (e.g., ethanol, ascorbic acid) to prevent radiolysis.[\[10\]](#)
- C18 cartridge for purification[\[5\]](#)
- TLC or HPLC system for quality control

Procedure:

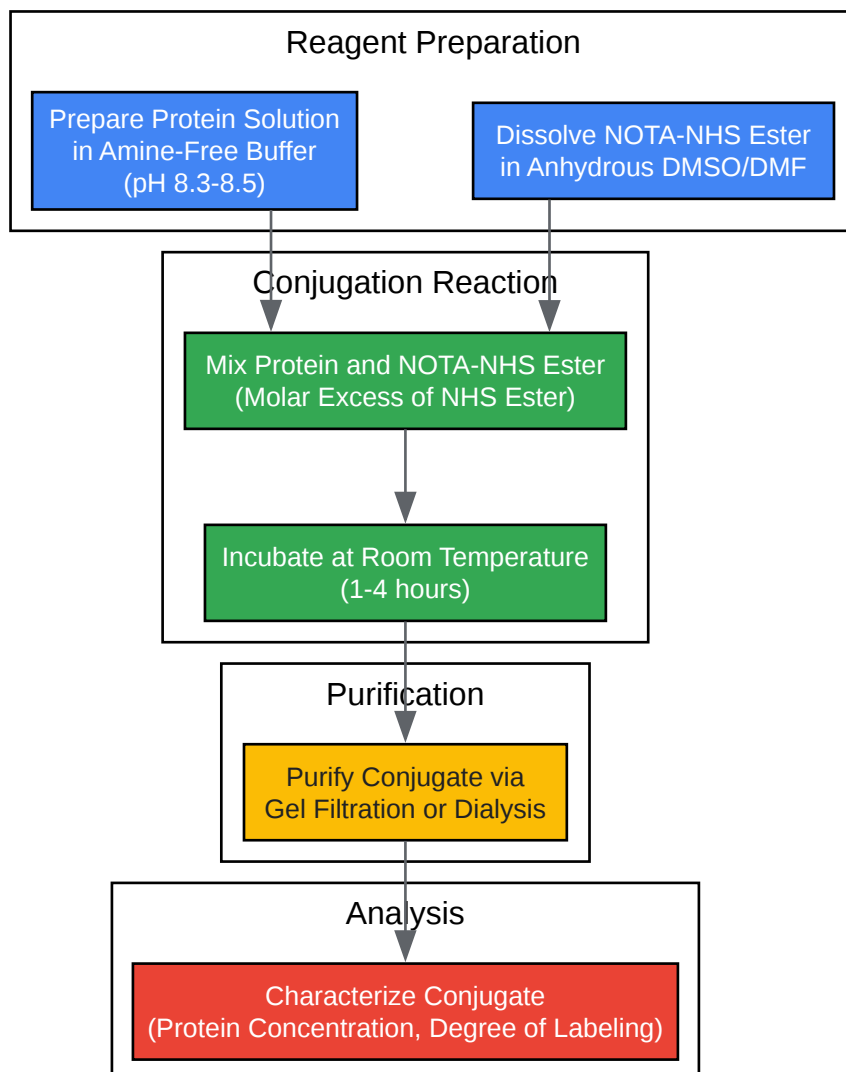
- Elution and Preparation:
 - Elute $^{68}\text{GaCl}_3$ from the $^{68}\text{Ge}/^{68}\text{Ga}$ generator according to the manufacturer's instructions.
- Labeling Reaction:
 - In a reaction vial, combine the NOTA-conjugated biomolecule, sodium acetate buffer, and radioprotectants.[\[10\]](#)
 - Add the $^{68}\text{GaCl}_3$ eluate to the mixture.
 - Incubate at an elevated temperature (e.g., 100°C) for a specified time (e.g., 15 minutes).[\[5\]](#)
- Purification:

- Cool the reaction mixture and purify it using a C18 cartridge to remove unbound ^{68}Ga .[\[5\]](#)
- Quality Control:
 - Determine the radiochemical purity (RCP) using thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).[\[10\]](#)

Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow for bioconjugation and a representative signaling pathway initiated by a NOTA-labeled antibody.

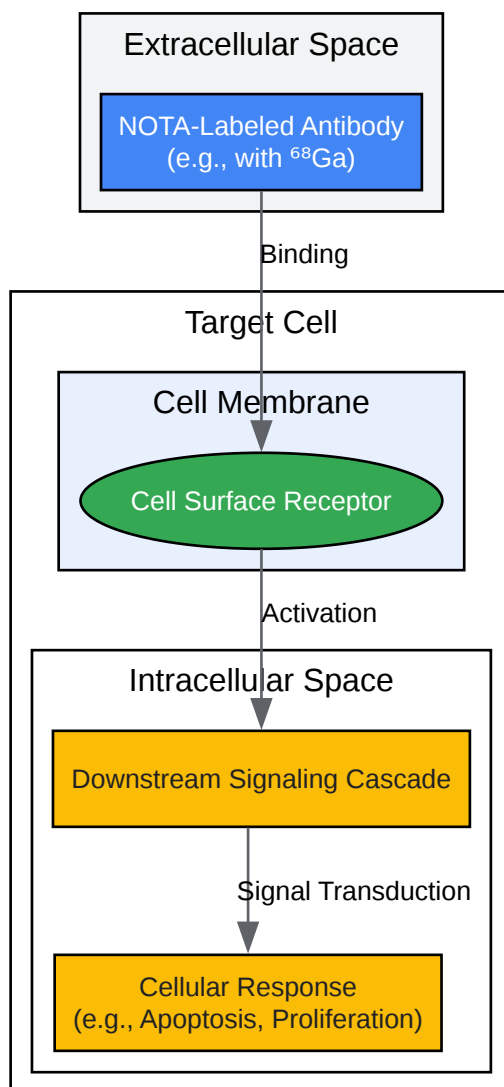
Experimental Workflow for NOTA-NHS Ester Bioconjugation



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Caption: Workflow for conjugating **NOTA-NHS ester** to a protein/antibody.

Representative Signaling Pathway of a NOTA-Labeled Antibody

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References

- 1. NHS ester protocol for labeling proteins [abberior.rocks]
- 2. lumiprobe.com [lumiprobe.com]
- 3. interchim.fr [interchim.fr]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Al[18F]NOTA-T140 Peptide for Noninvasive Visualization of CXCR4 Expression - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Preparation, Optimisation, and In Vitro Evaluation of [18F]AlF-NOTA-Pamidronic Acid for Bone Imaging PET - PMC [pmc.ncbi.nlm.nih.gov]
- 7. N-terminal protein labeling with N-hydroxysuccinimide esters and microscale thermophoresis measurements of protein-protein interactions using labeled protein - PMC [pmc.ncbi.nlm.nih.gov]
- 8. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 9. furthlab.xyz [furthlab.xyz]
- 10. mdpi.com [mdpi.com]
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